

A Comprehensive Technical Guide to 2,4-Dimethoxy-4'-hydroxybenzophenone

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Compound of Interest

Compound Name:	2,4-Dimethoxy-4'-hydroxybenzophenone
CAS No.:	41351-30-8
Cat. No.:	B150991

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This technical guide provides an in-depth overview of **2,4-Dimethoxy-4'-hydroxybenzophenone**, a benzophenone derivative of interest to researchers, scientists, and professionals in drug development. The document details its chemical structure, IUPAC name, physicochemical properties, experimental protocols for its synthesis and analysis, and explores a potential biological signaling pathway.

Chemical Structure and IUPAC Name

IUPAC Name: (2,4-dimethoxyphenyl)-(4-hydroxyphenyl)methanone[1][2]

Synonyms: DMHB, Rink Acid Reagent, 4-Benzoyl-1,3-dimethoxybenzene-4'-ol

Chemical Structure:

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,4-Dimethoxy-4'-hydroxybenzophenone**.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Protocols

Synthesis via Friedel-Crafts Acylation

A common method for the synthesis of **2,4-Dimethoxy-4'-hydroxybenzophenone** is the Friedel-Crafts acylation of resorcinol dimethyl ether with p-hydroxybenzoic acid.

Materials:

- Resorcinol dimethyl ether (1,3-dimethoxybenzene)
- p-Hydroxybenzoic acid
- Zinc chloride (ZnCl_2)
- Phosphorous oxychloride (POCl_3) or Polyphosphoric acid (PPA)
- Nitrobenzene (solvent, optional)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3), saturated solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)

- Deionized water

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine resorcinol dimethyl ether and p-hydroxybenzoic acid.
- Catalyst Addition: Carefully add the Lewis acid catalyst. Options include:
 - A mixture of zinc chloride and phosphorous oxychloride.
 - Polyphosphoric acid.
- Reaction Conditions:
 - If using zinc chloride and phosphorous oxychloride, the reaction can be carried out at 60-65 °C for 1.5-3 hours. The use of nitrobenzene as a solvent at 60 °C for 2-3 hours is an alternative.
 - If using polyphosphoric acid, the mixture is typically heated to a similar temperature range with stirring.
- Work-up:
 - After the reaction is complete (monitored by Thin Layer Chromatography, TLC), cool the mixture to room temperature.
 - Carefully quench the reaction by pouring the mixture over crushed ice and water.
 - Acidify the aqueous mixture with dilute hydrochloric acid to precipitate the crude product.
 - Extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to remove unreacted acid), and brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.

- Purification:
 - Filter off the drying agent and remove the solvent under reduced pressure to obtain the crude product.
 - Purify the crude **2,4-Dimethoxy-4'-hydroxybenzophenone** by recrystallization from a suitable solvent (e.g., ethanol/water mixture) or by column chromatography on silica gel.

Analytical Characterization by High-Performance Liquid Chromatography (HPLC)

The purity and concentration of **2,4-Dimethoxy-4'-hydroxybenzophenone** can be determined using reverse-phase HPLC. The following is a general protocol that can be optimized.

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 mm x 250 mm, 5 µm particle size)

Mobile Phase:

- A gradient or isocratic mixture of an aqueous solvent (e.g., water with 0.1% formic acid or acetic acid) and an organic solvent (e.g., methanol or acetonitrile). A typical starting point could be a 3:1 volume ratio of methanol to water.

Procedure:

- Standard Preparation: Prepare a stock solution of **2,4-Dimethoxy-4'-hydroxybenzophenone** of known concentration in a suitable solvent (e.g., methanol). Prepare a series of calibration standards by serial dilution.
- Sample Preparation: Dissolve the sample containing **2,4-Dimethoxy-4'-hydroxybenzophenone** in the mobile phase or a compatible solvent. Filter the sample through a 0.45 µm syringe filter before injection.
- Chromatographic Conditions:

- Flow Rate: 1.0 mL/min
- Injection Volume: 10-20 μ L
- Column Temperature: Ambient or controlled (e.g., 25-30 $^{\circ}$ C)
- UV Detection Wavelength: Determined by scanning the UV spectrum of the compound; a wavelength around 290 nm is a reasonable starting point based on related structures.
- Analysis: Inject the standards and the sample. Identify the peak corresponding to **2,4-Dimethoxy-4'-hydroxybenzophenone** by its retention time. Quantify the amount of the compound in the sample by comparing its peak area to the calibration curve generated from the standards.

Potential Biological Activity and Signaling Pathway

While specific biological activities of **2,4-Dimethoxy-4'-hydroxybenzophenone** are not extensively documented in the provided search results, a closely related compound, 2,4'-Dihydroxybenzophenone (DHP), has been shown to possess anti-inflammatory properties by inhibiting the Toll-like receptor 4 (TLR4)/myeloid differentiation factor 2 (MD2) signaling pathway.^[4] This pathway is a key player in the innate immune response to bacterial lipopolysaccharide (LPS). Given the structural similarity, it is plausible that **2,4-Dimethoxy-4'-hydroxybenzophenone** could exhibit similar biological effects.

The following diagram illustrates the simplified TLR4/MD2 signaling pathway and the inhibitory action of DHP, which serves as a model for the potential mechanism of action for related benzophenone derivatives.



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